

Dichlorophenylphosphine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Dichlorophenylphosphine

Cat. No.: B166023

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CAS Number: 644-97-3

Chemical Structure:

- Molecular Formula: C₆H₅Cl₂P
- Canonical SMILES: C1=CC=C(C=C1)P(Cl)Cl
- InChI Key: IMDXZWRLUZPMDH-UHFFFAOYSA-N

Dichlorophenylphosphine is an organophosphorus compound featuring a phosphorus atom bonded to a phenyl group and two chlorine atoms.^[1] It is a versatile and reactive chemical intermediate with significant applications in organic synthesis, particularly in the preparation of phosphine ligands, flame retardants, and various other organophosphorus compounds.^[2] This technical guide provides an in-depth overview of its properties, synthesis, and key reactions, tailored for researchers, scientists, and professionals in drug development.

Physicochemical and Safety Data

Dichlorophenylphosphine is a colorless to pale yellow liquid with a characteristic pungent odor.^{[1][3][4][5]} It is sensitive to moisture and air.^[4] Key quantitative properties and safety information are summarized in the tables below.

Table 1: Physicochemical Properties of **Dichlorophenylphosphine**

Property	Value	Reference
Molecular Weight	178.98 g/mol	[3]
Appearance	Colorless to light yellow liquid	[3][4]
Density	1.319 g/mL at 25 °C	
Melting Point	-51 °C	
Boiling Point	225 °C	
Flash Point	102 °C	[4]
Refractive Index	1.597 (n ₂₀ /D)	[4]

Table 2: Safety and Hazard Information

Hazard Statement	GHS Pictogram	Precautionary Statement
H301: Toxic if swallowed	GHS06 (Toxic)	P261, P271, P280
H314: Causes severe skin burns and eye damage	GHS05 (Corrosive)	P303+P361+P353, P304+P340+P310
H335: May cause respiratory irritation	P305+P351+P338	
EUH014: Reacts violently with water		

Synthesis of Dichlorophenylphosphine

The most common industrial synthesis of **dichlorophenylphosphine** is the Friedel-Crafts reaction between benzene and phosphorus trichloride, using a Lewis acid catalyst such as aluminum chloride.[5][6]

Experimental Protocol: Friedel-Crafts Synthesis

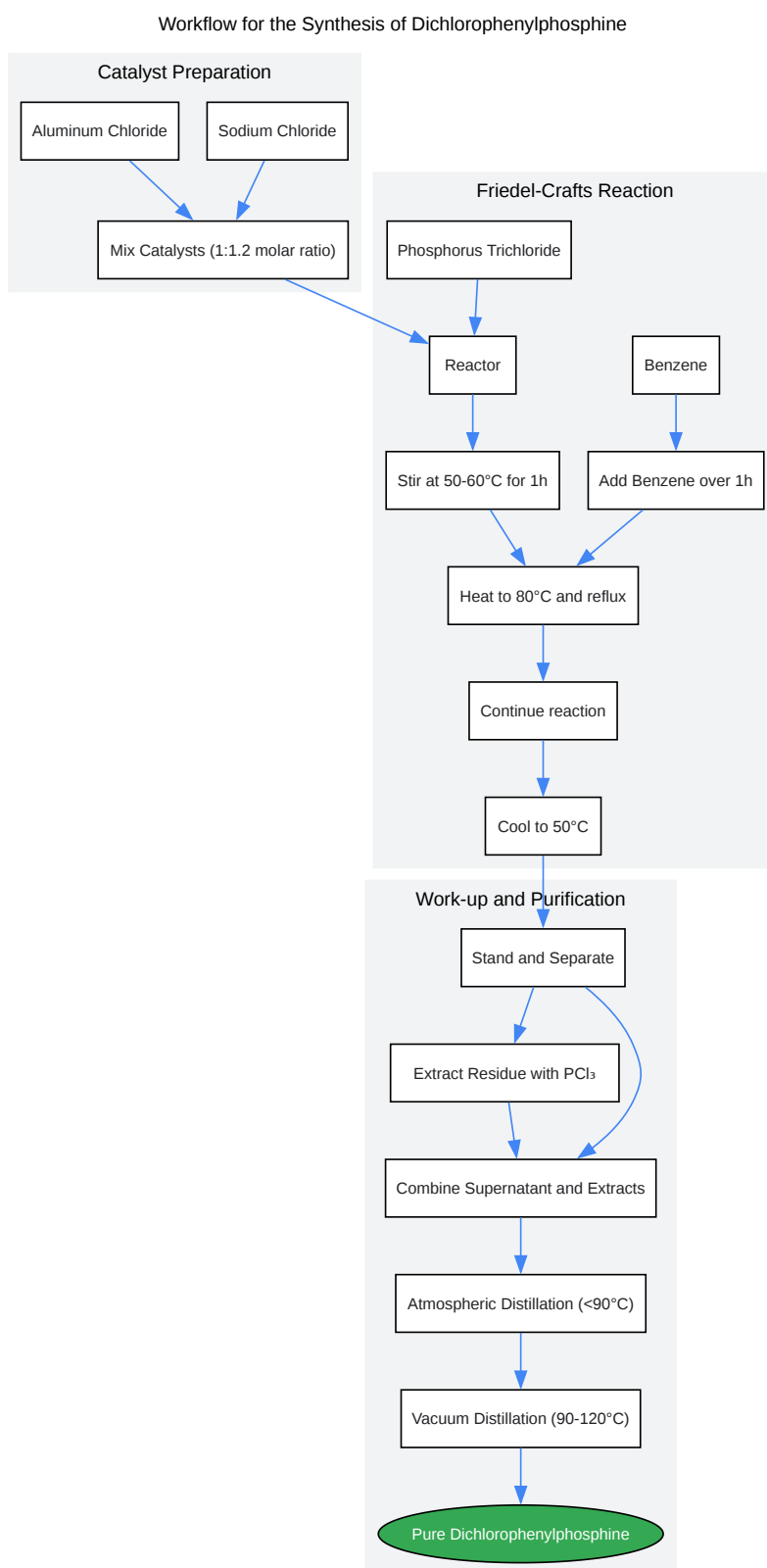
This protocol is based on the method described in patent CN103172672A.[3]

Materials:

- Aluminum chloride (AlCl_3)
- Sodium chloride (NaCl)
- Benzene (C_6H_6)
- Phosphorus trichloride (PCl_3)

Procedure:

- **Catalyst Preparation:** A mixture of aluminum chloride and sodium chloride (molar ratio 1:1.2) is added to the reactor.
- **Reaction Initiation:** Phosphorus trichloride is added to the catalyst mixture. The mixture is stirred at 50-60 °C for 1 hour.
- **Addition of Benzene:** The temperature is raised to 80 °C, and benzene is added uniformly over 1 hour while maintaining reflux. The final molar ratio of aluminum chloride:sodium chloride:benzene:phosphorus trichloride should be 1:1.2:1:2.5.
- **Reaction Completion:** After the benzene addition is complete, the reaction is allowed to proceed for a specified time, after which the temperature is reduced to 50 °C.
- **Work-up and Purification:** The reaction mixture is allowed to stand, and the supernatant is transferred to a distillation apparatus. The solid residue is extracted multiple times with phosphorus trichloride, and the extracts are combined with the supernatant.
- **Distillation:** The combined liquid is first distilled at atmospheric pressure at a temperature below 90 °C to remove unreacted phosphorus trichloride and benzene. The crude **dichlorophenylphosphine** is then purified by vacuum distillation at 90-120 °C under a pressure of 40-160 mmHg.



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Caption: Workflow for the Synthesis of **Dichlorophenylphosphine**.

Key Reactions and Applications

Dichlorophenylphosphine is a key precursor in the synthesis of a wide array of organophosphorus compounds. Its reactivity is dominated by the nucleophilic substitution of the chlorine atoms.

Synthesis of Tertiary Phosphines via Grignard Reagents

Dichlorophenylphosphine readily reacts with Grignard reagents to yield tertiary phosphines. This is a versatile method for introducing various alkyl and aryl groups to the phosphorus center.

Table 3: Synthesis of Tertiary Phosphines from **Dichlorophenylphosphine**

Grignard Reagent	Product	Yield (%)	Reference
Isopropylmagnesium bromide	Diisopropylphenylphosphine	52	[1]
Isopentylmagnesium bromide	Diisopentylphenylphosphine	46	[1]

This protocol is adapted from the procedure described by Kumar et al. (2022).[\[1\]](#)

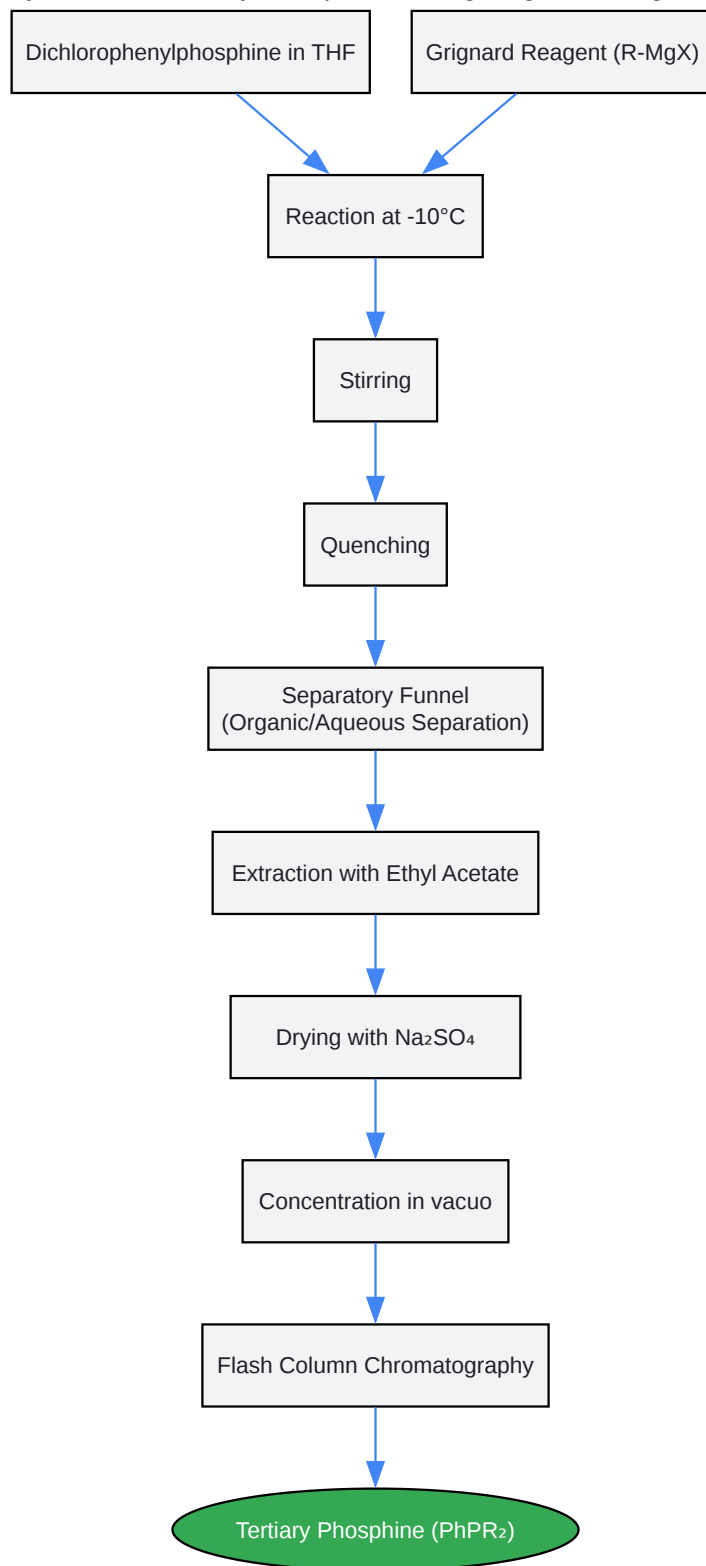
Materials:

- **Dichlorophenylphosphine**
- Isopropylmagnesium bromide (in a suitable solvent like THF or ether)
- Anhydrous Tetrahydrofuran (THF)
- Ethyl acetate
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- A solution of **dichlorophenylphosphine** (1.0 equivalent) in anhydrous THF is cooled to -10 °C under an inert atmosphere.
- Isopropylmagnesium bromide (2.5 equivalents) is added dropwise to the stirred solution.
- The reaction mixture is stirred at -10 °C and the progress is monitored.
- Upon completion, the reaction is quenched, and the organic layer is separated.
- The aqueous layer is extracted with ethyl acetate.
- The combined organic layers are dried over anhydrous sodium sulfate and concentrated under vacuum.
- The crude product is purified by flash column chromatography.

Synthesis of Tertiary Phosphines using Grignard Reagents

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Caption: General workflow for the synthesis of tertiary phosphines.

Hydrolysis to Phenylphosphonous Acid

Dichlorophenylphosphine can be hydrolyzed to produce phenylphosphonous acid. This reaction must be carefully controlled due to its exothermic nature.

This protocol is based on the method described in patent CN103044485A.[\[7\]](#)

Materials:

- **Dichlorophenylphosphine**
- Toluene
- Water

Procedure:

- **Dichlorophenylphosphine** (70.2 g) is dissolved in toluene (70 mL) in a reaction flask equipped with a reflux condenser.
- Water (16.9 g) is added dropwise while controlling the temperature to keep it below 70 °C.
- After the addition of water is complete, the reaction mixture is stirred at room temperature for 30 minutes.
- The reaction solution then undergoes reflux dewatering.
- Toluene is removed under reduced pressure to yield phenylphosphonous acid as a white solid.

McCormack Reaction

The McCormack reaction is a method for synthesizing phospholene oxides. In this reaction, **dichlorophenylphosphine** adds to a conjugated diene to form a chlorophospholenium ring, which is then hydrolyzed.

Applications in Drug Development and Research

While not typically a therapeutic agent itself, **dichlorophenylphosphine** is a crucial building block for the synthesis of more complex molecules with potential pharmaceutical applications. Its primary role is in the synthesis of phosphine ligands, which are essential for many transition metal-catalyzed cross-coupling reactions used in the construction of drug candidates. These reactions include the Suzuki, Heck, and Buchwald-Hartwig couplings, which are fundamental in modern medicinal chemistry for creating carbon-carbon and carbon-heteroatom bonds.

Furthermore, the organophosphorus compounds derived from **dichlorophenylphosphine** can be investigated for their own biological activities. The P-phenyl group and the ability to introduce two other substituents make it a versatile starting material for creating libraries of compounds for screening.

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References

- 1. Synthesis of Mixed Arylalkyl Tertiary Phosphines via the Grignard Approach - PMC [pmc.ncbi.nlm.nih.gov]
- 2. CN103044485B - Method for preparing high-purity phenyl phosphine - Google Patents [patents.google.com]
- 3. CN103172672A - Synthesis method for dichlorophenylphosphine oxide - Google Patents [patents.google.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. researchgate.net [researchgate.net]
- 7. CN103044485A - Method for preparing high-purity phenyl phosphine - Google Patents [patents.google.com]
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